

# 4-Bromo-2,5-difluorobenzaldehyde CAS number and properties

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## Compound of Interest

Compound Name: 4-Bromo-2,5-difluorobenzaldehyde

Cat. No.: B1291445

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An In-depth Technical Guide to **4-Bromo-2,5-difluorobenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-2,5-difluorobenzaldehyde**, a key chemical intermediate with significant applications in pharmaceutical synthesis, agrochemical development, and material science.

## Chemical Identity and Properties

**4-Bromo-2,5-difluorobenzaldehyde** is an aromatic aldehyde with the CAS number 357405-75-5.<sup>[1][2]</sup> Its strategic placement of bromine and fluorine atoms on the benzaldehyde core imparts unique reactivity, making it a valuable building block in advanced organic synthesis.<sup>[3]</sup>

## Physicochemical Properties

The key physical and chemical properties of **4-Bromo-2,5-difluorobenzaldehyde** are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	357405-75-5	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>3</sub> BrF <sub>2</sub> O	[1][4]
Molecular Weight	221.00 g/mol	[1][4]
Appearance	Off-white to faint yellow crystalline solid	[2][5]
Boiling Point	237 °C	[2][5]
Density	1.758 g/cm <sup>3</sup>	[2][5]
Flash Point	97 °C	[2][5]
Purity	≥98%	[1]

## Structural Information

Identifier	Value	Reference
SMILES	<chem>O=Cc1cc(F)c(cc1F)Br</chem>	[1]
InChI Key	PDRHYPUKWIHZMP-UHFFFAOYSA-N	[6]

## Synthesis and Experimental Protocols

The synthesis of **4-Bromo-2,5-difluorobenzaldehyde** can be achieved through the formylation of 1,4-dibromo-2,5-difluorobenzene. A detailed experimental protocol is provided below.

### Synthesis of 4-Bromo-2,5-difluorobenzaldehyde from 1,4-dibromo-2,5-difluorobenzene[6]

Materials:

- 1,4-dibromo-2,5-difluoro-benzene (2 g, 7.35 mmol)
- n-Butyl lithium (3.6 ml, 7.7 mmol)

- N,N-Dimethylformamide (DMF) (0.85 ml, 11.03 mmol)
- Dry ether
- Dry Tetrahydrofuran (THF)
- Ethyl acetate
- Saturated ammonium chloride solution
- Hexane
- Silica gel for column chromatography

Procedure:

- Dissolve 1,4-dibromo-2,5-difluoro-benzene (2 g, 7.35 mmol) in dry ether under a nitrogen atmosphere.
- Cool the solution to -78°C.
- Add n-Butyl lithium (3.6 ml, 7.7 mmol) dropwise to the solution.
- Stir the resulting mixture at -78°C for 30 minutes.
- Add DMF (0.85 ml, 11.03 mmol) in dry THF to the reaction mixture.
- Allow the resultant mixture to stir at room temperature for 1 hour.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) with a mobile phase of 5% ethyl acetate in hexane.
- Upon completion, partition the reaction mixture between ethyl acetate and saturated ammonium chloride solution.
- Separate the organic layer, concentrate it, and purify the crude product by column chromatography on silica gel using 2% ethyl acetate in hexane as the eluent.
- The process yields 600 mg of **4-Bromo-2,5-difluorobenzaldehyde** (37% yield).

## Experimental Workflow

The following diagram illustrates the workflow for the synthesis of **4-Bromo-2,5-difluorobenzaldehyde**.



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Caption: Synthesis workflow for **4-Bromo-2,5-difluorobenzaldehyde**.

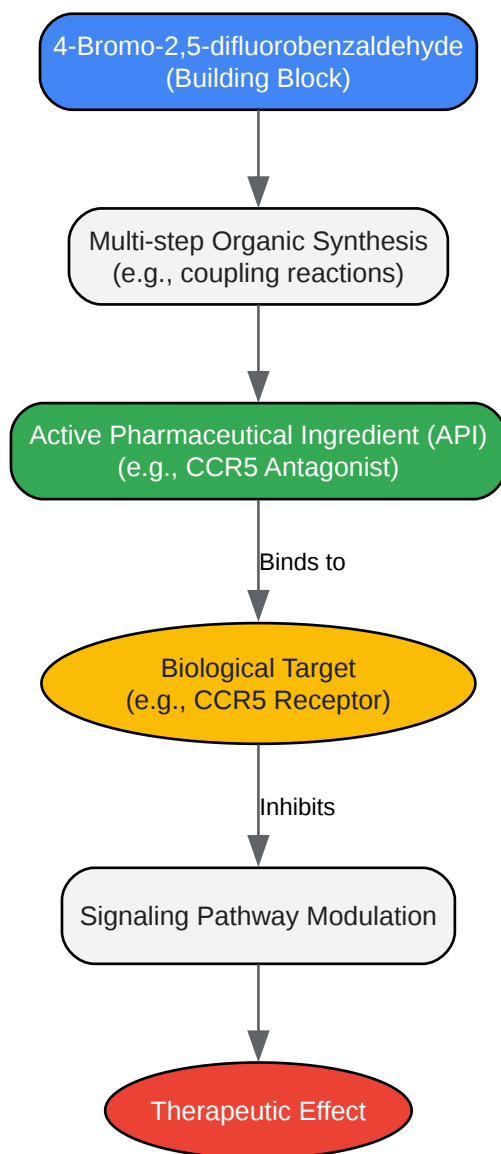
## Applications in Research and Drug Development

**4-Bromo-2,5-difluorobenzaldehyde** is a versatile intermediate in the synthesis of a wide range of compounds with potential biological and medicinal applications.<sup>[2]</sup>

- **Pharmaceutical Synthesis:** It is a critical component in the synthesis of active pharmaceutical ingredients (APIs). For instance, its derivatives are explored for creating novel compounds with bioactive properties, such as N-Piperidine benzamides which act as CCR5 antagonists.<sup>[2]</sup>
- **Agrochemical Development:** This compound serves as a foundational element in creating new pesticides and herbicides.<sup>[3]</sup>
- **Material Science:** Derivatives of **4-Bromo-2,5-difluorobenzaldehyde** are utilized in the synthesis of various materials, including polymers and other high-purity materials for industrial applications.<sup>[2]</sup>
- **Organic Synthesis:** It is a pivotal tool in organic synthesis, especially in palladium-catalyzed C-H activation and cross-coupling reactions.<sup>[2]</sup>

## Conceptual Role in Drug Discovery

The following diagram illustrates the conceptual role of **4-Bromo-2,5-difluorobenzaldehyde** as a building block in the development of a targeted therapeutic agent.



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Caption: Role as a building block in targeted drug development.

## Safety and Handling

**4-Bromo-2,5-difluorobenzaldehyde** is considered hazardous and should be handled with appropriate safety precautions.[2]

- Hazards: It may cause skin burns, eye damage, and respiratory irritation.[2] It is classified as acutely toxic if swallowed.[4]
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[2][7]
- Handling: Use only in a well-ventilated area or under a chemical fume hood. Avoid breathing dust, fumes, gas, mist, vapors, or spray. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[7]
- Storage: Store in a cool, dry, and well-ventilated place under an inert atmosphere (nitrogen or argon) at 2-8°C.[2][5][7] Keep the container tightly closed.[7]

#### First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
- If on skin: Wash with plenty of soap and water.[7]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[7]
- If swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[7]

Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this chemical.

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